

Hexamethylphosphoramide (HMPA): A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: Hexamethylphosphoramide

Cat. No.: B7766254

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Introduction: **Hexamethylphosphoramide** (HMPA), with the formula $[(CH_3)_2N]_3PO$, is a highly polar, aprotic solvent utilized in organic synthesis for its exceptional ability to dissolve a wide range of organic and inorganic compounds and to accelerate reaction rates, particularly S_N2 reactions.[1][2][3] However, its utility is overshadowed by significant health risks. HMPA is classified as a "select carcinogen" by OSHA, is reasonably anticipated to be a human carcinogen, and exhibits mutagenic and reproductive toxicity in animal studies.[4][5] Exposure can occur through inhalation, skin absorption, or ingestion.[6] Therefore, stringent adherence to rigorous safety protocols is mandatory for all personnel handling this substance. This guide provides an in-depth overview of the essential precautions for the safe handling and storage of HMPA in a research and development environment.

Hazard Identification and Toxicology

HMPA is a hazardous substance that requires careful management in a laboratory setting.[7] It is a combustible liquid and can cause severe skin burns and eye damage.[8][9] Chronic exposure has been linked to cancer, particularly nasal tumors in animal studies, and may cause heritable genetic damage.[4][7][10]

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H314	Causes severe skin burns and eye damage. [8] [9]
	H340	May cause genetic defects. [8] [9]
	H350	May cause cancer. [8] [9]
Precautionary	P201	Obtain special instructions before use. [8]
	P202	Do not handle until all safety precautions have been read and understood. [8]
	P280	Wear protective gloves/ protective clothing/ eye protection/ face protection. [8]
	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [8]
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower. [8]
	P304+P340+P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/ doctor. [8]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [8]

Category	Code	Statement
	P405	Store locked up.[8][11]

| | P501 | Dispose of contents/ container to an approved waste disposal plant.[8] |

Table 2: Acute Toxicity Data

Route	Species	Value
LD50 Oral	Rat	2525 - 2650 mg/kg[4][8]

| LD50 Skin | Rabbit | 2600 mg/kg[4] |

Physical and Chemical Properties

HMPA is a colorless liquid with a mild amine or aromatic odor.[7][12] It is completely miscible with water and most organic solvents.[4][13]

Table 3: Physical and Chemical Properties of HMPA

Property	Value
CAS Number	680-31-9[1]
Molecular Formula	C ₆ H ₁₈ N ₃ OP[8]
Molecular Weight	179.20 g/mol [1][8]
Appearance	Colorless liquid[1][5]
Melting Point	6 - 7 °C (43 - 45 °F)[4][9]
Boiling Point	230 - 233 °C (446 - 451 °F)[1][4]
Density	1.03 g/mL at 25 °C[1][9]
Vapor Pressure	0.07 mmHg at 25 °C[4]
Vapor Density	6.18 - 6.2 (air = 1.0)[4][7]
Flash Point	105 - 144 °C (220 - 291 °F)[4][9]

| Solubility | Miscible with water[4] |

Handling Protocols

Due to its carcinogenicity, all handling of HMPA must be performed with strict adherence to safety procedures to minimize any potential for exposure.[4]

Engineering Controls

- Fume Hood: All work with HMPA must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[2][4][6]
- Ventilation: The laboratory must be well-ventilated.[6][7]
- Safety Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[6][14]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin and eye contact.[2][6]

Table 4: Recommended Personal Protective Equipment

Body Part	Item	Specification
Hands	Chemical-resistant gloves	Use appropriate impermeable gloves (e.g., nitrile).[4][6] Change gloves frequently and immediately if contaminated.
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are required.[4][6] A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.
Body	Protective Clothing	A long-sleeved lab coat or disposable gown is required.[6] [7] Full-body protective clothing may be necessary for large-scale operations or spill cleanup.[7]

| Respiratory | Respirator | For operations outside of a fume hood or during a large spill, a half-face filter-type respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) should be used.[4][7] |

Procedural Protocol for Routine Use

- Preparation: Before handling, ensure all safety precautions have been read and understood. [8] Designate a specific area within the fume hood for HMPA work.
- Don PPE: Put on all required PPE as detailed in Table 4.
- Dispensing: Automatically pump or carefully pour liquid HMPA from storage containers to reaction vessels to avoid splashes and aerosols.[8][14]

- During Reaction: Keep the reaction vessel closed and within the fume hood at all times.
- Post-Handling: After use, thoroughly wash hands and face.^[8] Immediately change any contaminated clothing.^[8]
- Decontamination: Decontaminate all work surfaces after completion of the task.

Storage Requirements

Proper storage is critical to maintain the stability of HMPA and prevent hazardous situations.

- Location: Store in a cool, dry, well-ventilated area.^[6]^[7] The storage area should be locked or otherwise accessible only to authorized personnel.^[8]^[11]
- Containers: Keep in the original, tightly sealed containers.^[6]^[7]^[8] It is recommended to store primary containers within secondary containment.^[4]^[5]
- Atmosphere: HMPA is air and moisture sensitive. Handle and store under an inert gas (e.g., nitrogen or argon).^[8]
- Segregation: Store away from incompatible materials.^[6] Do not store near ignition sources.^[7]

Table 5: Storage Incompatibilities

Class of Substance	Examples
Strong Oxidizing Agents	Peroxides, Nitrates ^[4] ^[7]

| Strong Acids | Hydrochloric Acid, Sulfuric Acid^[4]^[6] |

Emergency Procedures

Spill Response Protocol

- Evacuate: Clear the area of all personnel.^[7] Move upwind from the spill.^[7]

- Alert: Notify laboratory personnel and emergency services (e.g., institutional EHS, Fire Brigade) of the spill's location and nature.[\[7\]](#)
- Control Ignition Sources: Remove all sources of ignition from the area.[\[7\]](#)
- Containment (Major Spills): For large spills, only trained personnel wearing full body protective clothing and SCBA should attempt cleanup.[\[7\]](#) Prevent the spillage from entering drains or water courses.[\[7\]](#)
- Cleanup (Minor Spills):
 - Wear all required PPE, including respiratory protection.
 - Use an absorbent material, such as a spill pillow, sand, or Chemizorb®, to soak up the liquid.[\[4\]](#)[\[8\]](#)
 - Carefully collect the absorbent material and contaminated debris into a suitable, clearly labeled, sealable container for hazardous waste disposal.[\[4\]](#)
- Post-Cleanup: Ventilate and wash the spill area thoroughly after cleanup is complete.[\[14\]](#)

First Aid Measures

Table 6: First Aid Procedures for HMPA Exposure

Exposure Route	First Aid Action
Inhalation	Remove the person to fresh air. Keep them warm and rested. If not breathing, apply artificial respiration. Seek immediate medical attention. [4] [7]
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water and soap for at least 15 minutes. Seek medical attention. [4] [7]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]

| Ingestion | Do NOT induce vomiting.[\[7\]](#)[\[8\]](#) Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)[\[15\]](#) |

Fire Fighting

- Hazards: HMPA is a combustible liquid.[\[4\]](#)[\[7\]](#) Heating may cause containers to rupture violently.[\[7\]](#) Combustion produces toxic fumes of carbon monoxide, nitrogen oxides (NO_x), and phosphorus oxides (PO_x).[\[4\]](#)[\[7\]](#)
- Extinguishing Media: Use water spray, foam, dry chemical powder, or carbon dioxide (CO₂).
[\[4\]](#)[\[7\]](#)

Waste Disposal Protocol

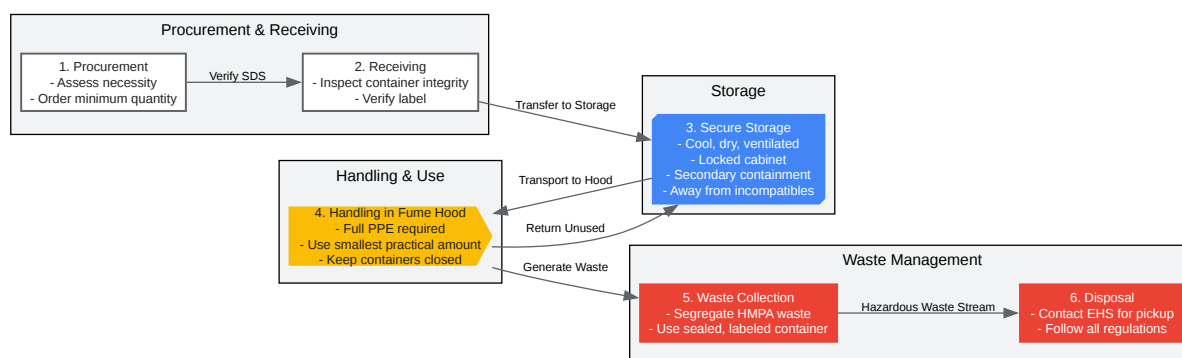
All HMPA and HMPA-contaminated materials must be treated as hazardous waste.

- Segregation: Do not mix HMPA waste with other waste streams.[\[8\]](#)
- Collection: Collect all excess HMPA and contaminated materials (e.g., gloves, absorbent paper, empty containers) in a dedicated, clearly labeled, and sealed container.[\[4\]](#)

- Labeling: The waste container must be labeled as "Hazardous Waste" and clearly identify the contents, including "**Hexamethylphosphoramide**" and appropriate hazard warnings (e.g., "Carcinogen").
- Storage: Store the waste container in a designated satellite accumulation area, following the same storage guidelines as for the pure chemical.
- Disposal: Arrange for disposal through the institution's Environmental Health and Safety (EHS) department.[4] All waste must be handled in accordance with local, state, and federal regulations.[7] Do not pour HMPA down the drain.[7]

Visual Workflow for Safe Management

The following diagram illustrates the lifecycle of HMPA within a laboratory setting, highlighting critical control points for safe management.



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Caption: Logical workflow for the safe management of HMPA from receipt to disposal.

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